

Preparing Tricaprilin-d50 Stock Solutions for In Vitro Experiments

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Compound of Interest

Compound Name: Tricaprilin-d50

Cat. No.: B12402884

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tricaprilin, a triglyceride composed of three caprylic acid (C8:0) fatty acids esterified to a glycerol backbone, serves as a key medium-chain triglyceride (MCT). It is utilized in various research and pharmaceutical applications, notably as a ketogenic agent and an alternative energy source for cellular metabolism. **Tricaprilin-d50** is a deuterated form of tricaprilin, where 50 hydrogen atoms have been replaced by deuterium. This stable isotope labeling makes it an invaluable tool for metabolic studies, allowing researchers to trace the uptake, transport, and catabolism of its constituent fatty acids and glycerol without the use of radioactive isotopes.

This application note provides detailed protocols for the preparation of **Tricaprilin-d50** stock solutions for use in a range of in vitro experiments, including but not limited to, metabolic flux analysis, lipid droplet dynamics, and cellular energy metabolism studies.

Physicochemical Data and Solubility

The physical and chemical properties of **Tricaprilin-d50** are assumed to be highly similar to its non-deuterated analog, Tricaprilin. Quantitative data for solubility and storage are summarized in the table below.

Property	Value	Source/Comment
Molecular Formula	C ₂₇ D ₅₀ O ₆	--INVALID-LINK--
Molecular Weight	520.99 g/mol	--INVALID-LINK--
Solubility in DMSO	~41.67 mg/mL (~80 mM)	Based on data for Tricaprilin. --INVALID-LINK--
Solubility in Ethanol	Miscible	Medium-chain triglycerides are generally miscible with alcohol.
Aqueous Solubility	Practically Insoluble	--INVALID-LINK--
Recommended Solvents	Dimethyl sulfoxide (DMSO), Ethanol (EtOH)	For preparation of high-concentration stock solutions.
Storage (Powder)	2-8°C, sealed from moisture	--INVALID-LINK--
Storage (Stock Solution)	-20°C for short-term (1 month), -80°C for long-term (6 months)	General recommendation for lipid stock solutions. --INVALID-LINK--

Experimental Protocols

Materials

- **Tricaprilin-d50** (solid or oil)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Ethanol (200 proof, absolute), molecular biology grade
- Sterile, conical-bottom tubes (e.g., 1.5 mL, 15 mL, or 50 mL)
- Calibrated pipettes and sterile, filtered pipette tips

- Vortex mixer
- Water bath sonicator
- Sterile syringe filters (0.22 μm), compatible with the chosen solvent (e.g., PTFE for organic solvents)

Protocol 1: Preparation of Tricaprilin-d50 Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution.

- **Weighing:** In a sterile conical tube, accurately weigh the desired amount of **Tricaprilin-d50**. For example, to prepare 1 mL of an 80 mM stock solution, weigh out 41.68 mg of **Tricaprilin-d50**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube.
- **Dissolution:** Vortex the mixture vigorously for 1-2 minutes. If the **Tricaprilin-d50** is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes, or until the solution becomes clear. Gentle warming (up to 37°C) can also aid dissolution.
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile, light-protected tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of Tricaprilin-d50 Stock Solution in Ethanol

This protocol is an alternative for cell lines that are sensitive to DMSO.

- **Weighing:** Accurately weigh the desired amount of **Tricaprilin-d50** into a sterile conical tube.
- **Solvent Addition:** Add the required volume of absolute ethanol.

- **Dissolution:** Vortex thoroughly. As medium-chain triglycerides are miscible with ethanol, dissolution should occur readily. Sonication can be used to ensure homogeneity.
- **Sterilization:** Filter-sterilize the solution as described in Protocol 1.
- **Aliquoting and Storage:** Aliquot and store the ethanolic stock solution at -20°C or -80°C. Ensure the tubes are tightly sealed to prevent evaporation of the ethanol.

Preparation of Working Solutions for Cell Culture

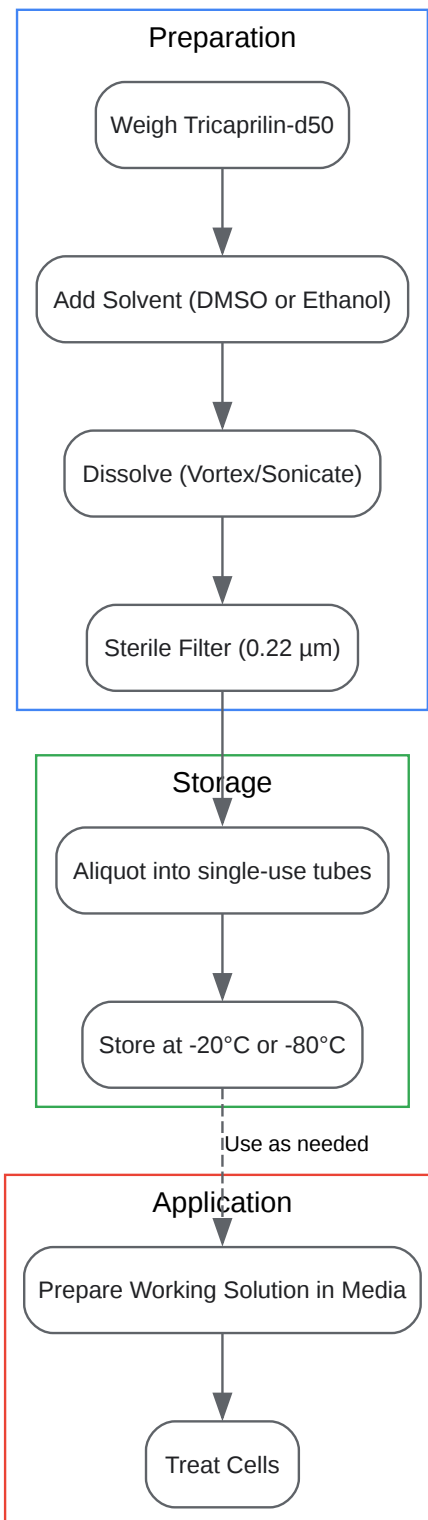
It is critical to maintain a low final concentration of the organic solvent in the cell culture medium to avoid cytotoxicity (typically $\leq 0.5\%$ v/v).

- **Pre-warming:** Gently warm the required aliquot of the **Tricaprilin-d50** stock solution and the cell culture medium to 37°C.
- **Dilution:** Serially dilute the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. It is recommended to add the stock solution to the medium while gently vortexing to ensure rapid and uniform dispersion. For example, to prepare a 100 μM working solution from an 80 mM stock, you can perform a 1:800 dilution (e.g., add 1.25 μL of stock to 1 mL of medium).
- **Application to Cells:** Immediately add the final working solution to your cell cultures.

Note on Working Concentrations: The optimal working concentration of **Tricaprilin-d50** will vary depending on the cell type and experimental goals. A starting concentration in the range of 50-200 μM is recommended, with optimization based on dose-response and time-course experiments.

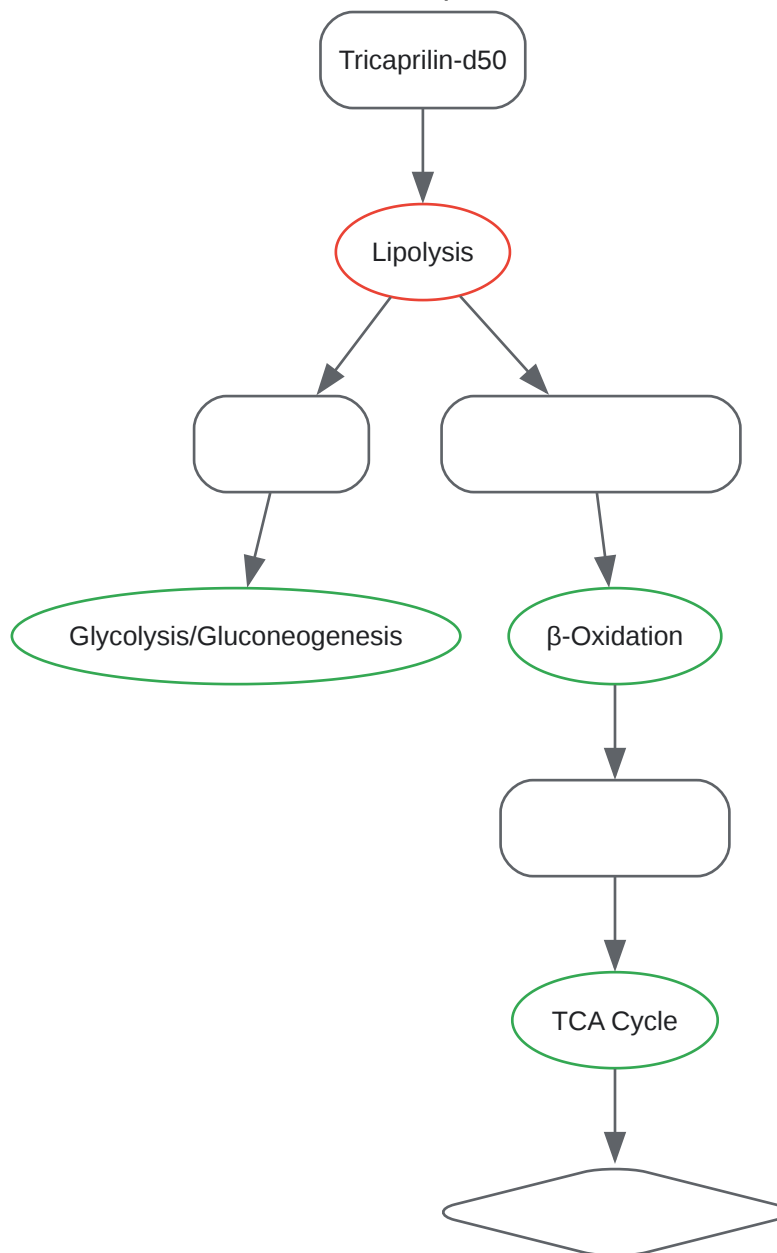
Visualizations

Workflow for Tricaprilin-d50 Stock Solution Preparation

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Caption: Workflow for preparing and using **Tricaprilin-d50** solutions.

Metabolic Fate of Tricaprilin-d50 in a Cell



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Caption: Simplified metabolic pathway of **Tricaprilin-d50**.

Safety Precautions

- Always consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety information.

- Handle **Tricaprilin-d50** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Exercise caution when handling DMSO stock solutions.
- Ethanol is flammable. Keep it away from open flames and ignition sources.

By following these guidelines and protocols, researchers can successfully prepare stable, sterile stock solutions of **Tricaprilin-d50** for a variety of in vitro applications, enabling precise and reliable metabolic tracing studies.

- To cite this document: BenchChem. [Preparing Tricaprilin-d50 Stock Solutions for In Vitro Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12402884/docs#preparing-tricaprilin-d50-stock-solutions-for-in-vitro-experiments\]](https://www.benchchem.com/product/b12402884/docs#preparing-tricaprilin-d50-stock-solutions-for-in-vitro-experiments)

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